

Technical Guide: Safinamide-d4 in Bioanalytical Applications

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Compound of Interest

Compound Name: Safinamide-d4

Cat. No.: B12418090

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Chemical Structure, Molecular Weight, and LC-MS/MS Methodologies

Executive Summary

This technical guide details the physicochemical properties and analytical applications of **Safinamide-d4**, a stable isotope-labeled analog of the monoamine oxidase B (MAO-B) inhibitor Safinamide. Designed for researchers and drug development professionals, this document focuses on the utility of **Safinamide-d4** as an Internal Standard (IS) in quantitative Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

By incorporating four deuterium atoms into the alanine moiety, **Safinamide-d4** mimics the ionization and chromatographic behavior of the analyte while providing a distinct mass shift (+4 Da), enabling precise quantification in complex biological matrices (plasma, serum) by compensating for matrix effects and recovery variations.

Chemical Identity & Structure

Nomenclature and Classification

- Chemical Name: (2S)-2-[[4-[(3-fluorophenyl)methoxy]phenyl]methylamino]propanamide-2,3,3,3-d4^{[1][2][3]}

- Common Name: **Safinamide-d4** (Alanine-d4 label)[3]

- CAS Number: 1147299-69-1[1][3][4]

- Molecular Formula:

[1][2][5][6][7]

Molecular Weight Comparison

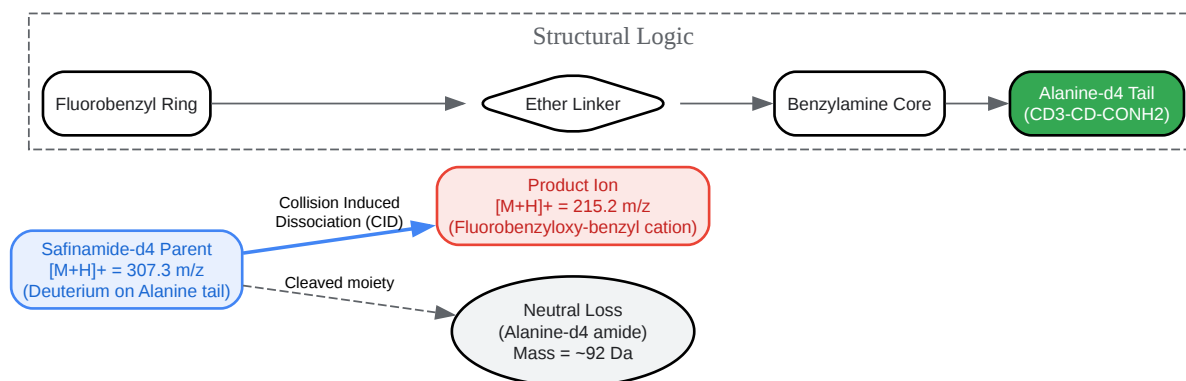
The introduction of deuterium (

) increases the molecular weight relative to the unlabeled therapeutic drug.

Property	Safinamide (Unlabeled)	Safinamide-d4 (Labeled)
Formula		
Monoisotopic Mass	302.1431 Da	306.1682 Da
Average Mol. Weight [1][2][5][6][7][8][9][10]	302.34 g/mol	306.37 g/mol
Label Position	N/A	Alanine side chain (α-carbon and methyl group)

Structural Visualization & Fragmentation

The following diagram illustrates the chemical structure of **Safinamide-d4**, highlighting the deuteration sites on the alanine tail. It also depicts the primary fragmentation pathway observed in positive electrospray ionization (ESI+), which is critical for Multiple Reaction Monitoring (MRM) transition selection.



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Caption: Structural fragmentation logic of **Safinamide-d4**. The deuterium label is located on the alanine tail, which is lost as a neutral fragment during CID, leaving the common product ion at m/z 215.2.

Bioanalytical Application: LC-MS/MS Protocol

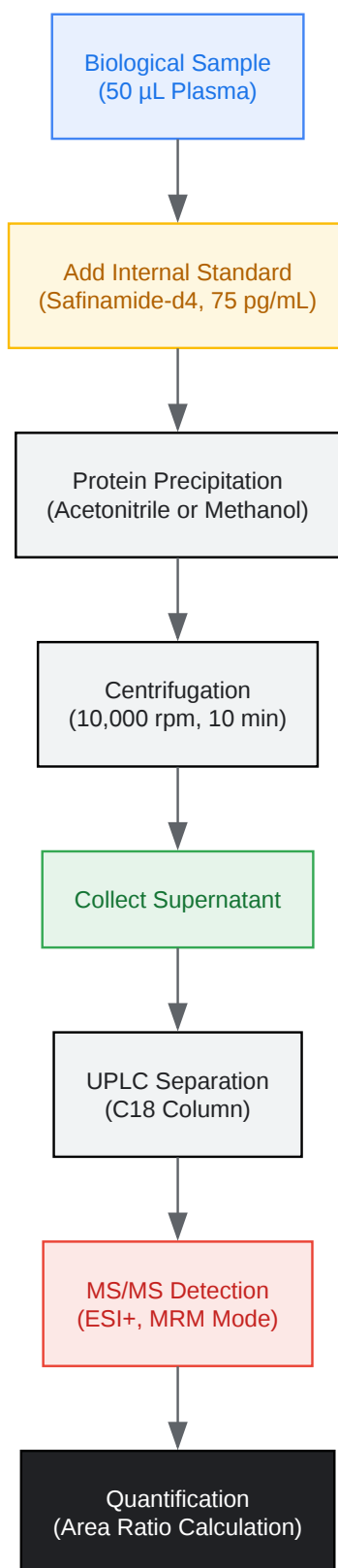
The primary application of **Safinamide-d4** is as an Internal Standard for quantifying Safinamide in human or rat plasma. The protocol below synthesizes validated methods from recent pharmacokinetic studies [1, 2].

Mechanistic Rationale

- Co-elution: As a stable isotope, **Safinamide-d4** elutes at virtually the same retention time as Safinamide.
- Matrix Compensation: It experiences the exact same ionization suppression or enhancement from plasma phospholipids, ensuring that the ratio of Analyte/IS area remains accurate even if absolute signal intensity fluctuates.

Experimental Workflow

The following workflow outlines a validated extraction and analysis process.



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Caption: Step-by-step bioanalytical workflow for the quantification of Safinamide using **Safinamide-d4** as the internal standard.

Instrument Parameters

To replicate validated results, utilize the following parameters. Note the specific Mass Transitions (MRM) that differentiate the labeled IS from the analyte.[\[10\]](#)[\[11\]](#)

Parameter	Setting / Value
Column	CORTECS C18 (100 x 4.6 mm, 2.7 μ m) or Acquity UPLC BEH C18
Mobile Phase	Methanol : 0.1% Formic Acid (70:30 v/v)
Flow Rate	0.8 mL/min (Isocratic)
Ionization	ESI Positive Mode
Safinamide Transition	(m/z)
Safinamide-d4 Transition	(m/z)
Collision Energy	Optimized per instrument (typically 20-30 eV)

Technical Note on Transitions: The transition

confirms that the deuterium label is located on the portion of the molecule lost during fragmentation (the alanine amide tail). The product ion at m/z 215.2 represents the fluorobenzyloxy-benzyl cation, which is identical for both the labeled and unlabeled forms [\[1\]](#).

Stability and Handling

- Storage: **Safinamide-d4** should be stored at 2-8°C (refrigerated) for long-term stability.[\[3\]](#) Solutions in methanol are stable for at least 30 days at -20°C.
- Solubility: Soluble in Methanol, DMSO, and Acetonitrile.
- Purity Requirements: For use as an IS, isotopic purity should be

to prevent contribution to the unlabeled analyte signal (cross-talk).

References

- Semantic Scholar. (2020). Application Of Liquid Chromatography With Tandem Mass Spectrometric Method For Quantification Of Safinamide In Invitro Samples. International Journal of Lifescience and Pharma Research. [Link](#)
- National Institutes of Health (NIH). (2023). Establishment of a sensitive UPLC-MS/MS method to quantify safinamide in rat plasma. PubMed Central. [Link](#)
- Cayman Chemical. **Safinamide-d4** Product Information. [Link](#)
- Clearsynth. **Safinamide-D4** (Alanine-D4) Reference Standard. [Link](#)

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Sources

- [1. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- [2. veeprho.com](https://veeprho.com) [veeprho.com]
- [3. clearsynth.com](https://clearsynth.com) [clearsynth.com]
- [4. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- [5. caymanchem.com](https://caymanchem.com) [caymanchem.com]
- [6. cleanchemlab.com](https://cleanchemlab.com) [cleanchemlab.com]
- [7. Safinamide-d4 - CAS - 133865-89-1 \(non-labelled\) | Axios Research](https://axios-research.com) [axios-research.com]
- [8. mdpi.com](https://mdpi.com) [mdpi.com]
- [9. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [10. Establishment of a sensitive UPLC-MS/MS method to quantify safinamide in rat plasma - PMC](https://pubmed.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [11. researchgate.net](https://researchgate.net) [researchgate.net]

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